

The Role of M-TriDAP in Cytokine Production: A Technical Guide

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Compound of Interest

Compound Name: *M-TriDAP*

Cat. No.: *B15137929*

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Abstract

M-TriDAP (MurNAc-L-Ala-γ-D-Glu-mDAP) is a muramyl tripeptide component of peptidoglycan from Gram-negative bacteria that plays a significant role in initiating the innate immune response. As a potent agonist for both Nucleotide-binding Oligomerization Domain 1 (NOD1) and, to a lesser extent, NOD2, **M-TriDAP** triggers intracellular signaling cascades that culminate in the production of a variety of pro-inflammatory cytokines. This technical guide provides an in-depth overview of the mechanisms of **M-TriDAP**-induced cytokine production, detailed experimental protocols for its study, and quantitative data on its effects.

Introduction

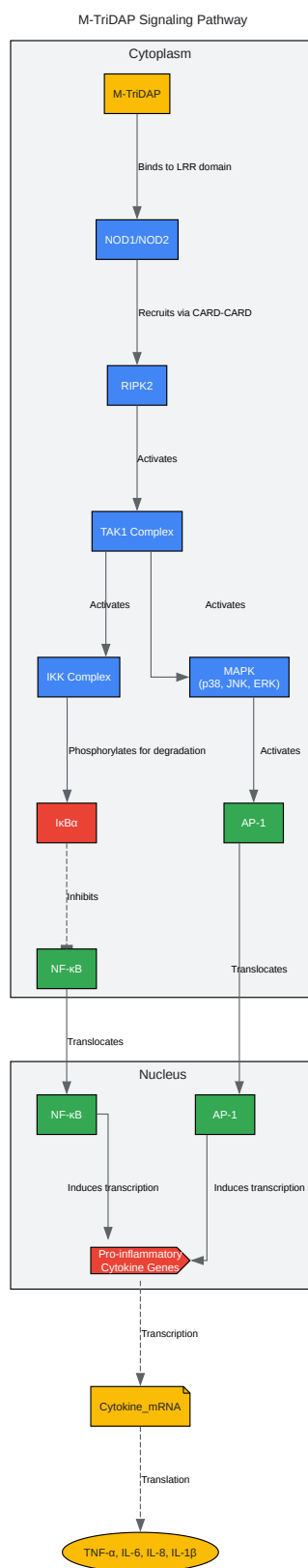
The innate immune system relies on a class of pattern recognition receptors (PRRs) to detect conserved microbial structures known as pathogen-associated molecular patterns (PAMPs). **M-TriDAP** is a PAMP recognized by the intracellular PRRs NOD1 and NOD2.^{[1][2]} This recognition is a critical event in the host's defense against bacterial pathogens, leading to the activation of downstream signaling pathways and the subsequent expression of genes involved in inflammation and immunity. The primary outcome of **M-TriDAP** stimulation is the production of key inflammatory cytokines, including Tumor Necrosis Factor-alpha (TNF-α), Interleukin-6 (IL-6), Interleukin-8 (IL-8), and Interleukin-1β (IL-1β). Understanding the intricate role of **M-TriDAP** in this process is crucial for the development of novel therapeutics targeting inflammatory and infectious diseases.

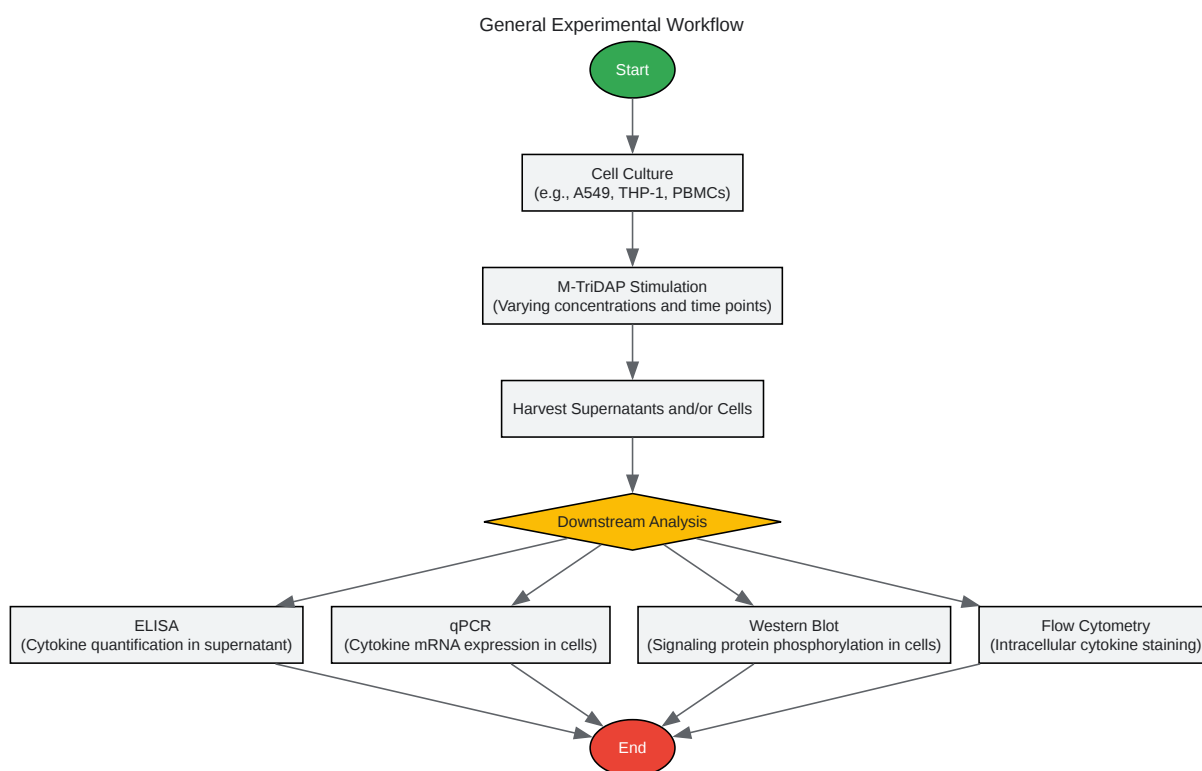
M-TriDAP Signaling Pathway

Upon entering the cytoplasm, **M-TriDAP** is recognized by the leucine-rich repeat (LRR) domains of NOD1 and NOD2.[3] This binding event induces a conformational change in the NOD proteins, leading to their oligomerization via their central nucleotide-binding (NACHT) domains.[4] The activated NOD proteins then recruit the serine/threonine kinase RIPK2 (also known as RICK or CARDIAK) through homotypic CARD-CARD interactions.[1][2][5]

The recruitment and subsequent polyubiquitination of RIPK2 are pivotal for the downstream signaling cascade.[5] Activated RIPK2 serves as a scaffold to assemble a larger signaling complex that includes the TAK1 kinase complex and the IKK (I κ B kinase) complex.[6] This leads to the activation of two major signaling pathways:

- **NF- κ B Pathway:** The IKK complex phosphorylates the inhibitory protein I κ B α , targeting it for proteasomal degradation. This releases the transcription factor NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells), allowing it to translocate to the nucleus and induce the transcription of pro-inflammatory cytokine genes.[1][2][5]
- **MAPK Pathway:** The TAK1 complex also activates the Mitogen-Activated Protein Kinase (MAPK) pathway, leading to the phosphorylation and activation of kinases such as p38, JNK, and ERK.[4] These activated MAPKs, in turn, phosphorylate and activate other transcription factors, including AP-1, which also contribute to the expression of inflammatory genes.[4]





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